

Nifuroxazide-d4 chemical structure and properties

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Nifuroxazide-d4: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Nifuroxazide-d4, the deuterated analog of the nitrofuran antibiotic nifuroxazide, serves as a critical internal standard for the accurate quantification of nifuroxazide in biological matrices. This technical guide provides an in-depth overview of the chemical structure, physicochemical properties, and biological activities of **Nifuroxazide-d4**. Detailed experimental protocols for the synthesis of nifuroxazide and a validated HPLC-MS/MS method for its quantification using **Nifuroxazide-d4** are presented. Furthermore, this guide elucidates the key signaling pathways affected by nifuroxazide, namely its antibacterial mechanism of action and its role as a STAT3 inhibitor, with illustrative diagrams generated using the DOT language.

Chemical Structure and Properties

Nifuroxazide-d4 is a stable, isotopically labeled form of nifuroxazide, where four hydrogen atoms on the phenol ring have been replaced with deuterium. This substitution results in a higher molecular weight compared to the parent compound, making it an ideal internal standard for mass spectrometry-based analytical methods.

Chemical Structure:



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Table 1: Physicochemical Properties of Nifuroxazide-d4

Property	Value	Reference(s)
IUPAC Name	4-hydroxy-N'-[(E)-(5-nitrofuran- 2- yl)methylideneamino]benzamid e-2,3,5,6-d4	
Synonyms	Nifuroxazide-d4; (E)-4- hydroxy-N'-((5-nitrofuran-2- yl)methylene)benzohydrazide- d4	
CAS Number	1188487-83-3	-
Chemical Formula	C12H5D4N3O5	
Molecular Weight	279.24 g/mol	•
Appearance	Yellow solid	
Solubility	Soluble in DMSO and DMF	

Biological Activity and Mechanism of Action

Nifuroxazide is a broad-spectrum intestinal antiseptic with a localized action within the gastrointestinal tract.[1] Its deuterated form, **Nifuroxazide-d4**, is expected to exhibit similar biological activities.

Antibacterial Activity

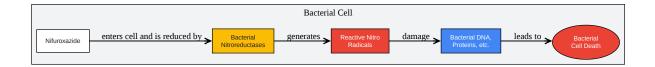


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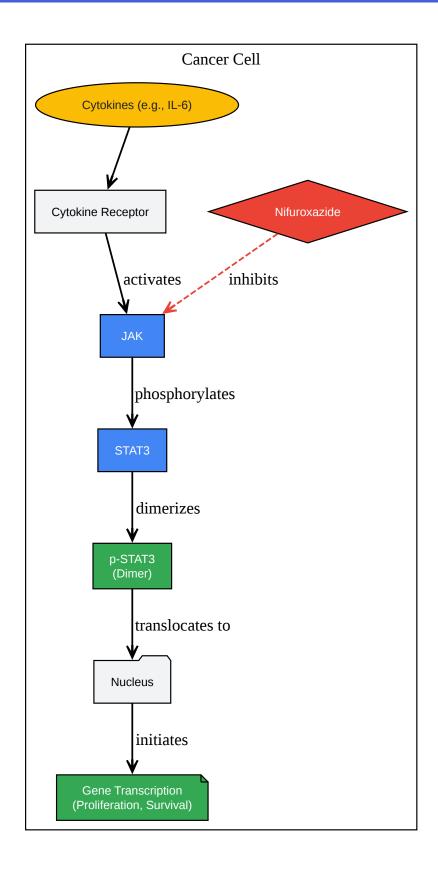
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The primary mechanism of action of nifuroxazide as an antibiotic involves the reduction of its nitro group by bacterial nitroreductases. This process generates reactive nitro radicals that are capable of damaging bacterial DNA, proteins, and other essential cellular components, ultimately leading to bacterial cell death.[1][2] This mechanism is effective against a range of Gram-positive and Gram-negative enteropathogenic bacteria.[3][4]

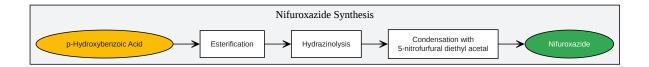












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